

Essential Safety and Disposal Guidance for N-(4-ethoxyphenyl)ethanesulfonamide

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Compound of Interest

Compound Name: N-(4-ethoxyphenyl)ethanesulfonamide

Cat. No.: B2376059

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Disclaimer: The following disposal procedures are based on the limited available safety information for **N-(4-ethoxyphenyl)ethanesulfonamide** and general principles of laboratory chemical waste management. A comprehensive Safety Data Sheet (SDS) for this specific compound was not readily available. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for guidance specific to your location and to obtain a complete SDS from the chemical supplier before handling or disposing of this substance.

Proper disposal of laboratory chemicals is paramount for the safety of personnel and the protection of the environment. This document provides a procedural guide for the disposal of **N-(4-ethoxyphenyl)ethanesulfonamide**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Hazard Data Summary

The table below summarizes the known quantitative and hazard information for **N-(4-ethoxyphenyl)ethanesulfonamide**.

Property	Value
CAS Number	57616-19-0
Molecular Formula	C ₁₀ H ₁₅ NO ₃ S
Molecular Weight	229.3 g/mol
GHS Hazard Statement	H302: Harmful if swallowed
GHS Pictogram	GHS07 (Exclamation Mark)
GHS Signal Word	Warning

Disposal Protocol for N-(4-ethoxyphenyl)ethanesulfonamide

This protocol outlines the step-by-step procedure for the safe disposal of **N-(4-ethoxyphenyl)ethanesulfonamide**, treating it as a non-acutely hazardous chemical waste based on its known classification.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear nitrile or other chemically resistant gloves.
- Body Protection: Wear a standard laboratory coat.
- Respiratory Protection: If handling fine powders or creating dust, use a respirator with a particulate filter.
- Work Area: Conduct all handling and disposal preparations within a certified chemical fume hood to minimize inhalation exposure.

2. Waste Identification and Segregation:

- This compound is classified as harmful if swallowed (H302). It must be disposed of as hazardous chemical waste.

- DO NOT dispose of this chemical down the drain or in the regular trash.
- Segregate this solid waste from liquid waste streams and from incompatible chemicals.

3. Waste Collection and Containerization:

- Primary Container: Use a dedicated, sealable, and chemically compatible waste container for solid chemical waste. The container should be in good condition, with no leaks or cracks.
- Labeling: Affix a "Hazardous Waste" label to the container immediately. The label must include:
 - The full chemical name: "**N-(4-ethoxyphenyl)ethanesulfonamide**"
 - CAS Number: "57616-19-0"
 - The hazard characteristic: "Toxic" or "Harmful"
 - The date the first waste was added to the container.
- Container Management: Keep the waste container securely closed at all times, except when adding waste. Store the container in a designated satellite accumulation area that is at or near the point of generation and under the control of laboratory personnel.

4. Decontamination of Empty Containers and Labware:

- Triple Rinsing: Empty containers that held **N-(4-ethoxyphenyl)ethanesulfonamide** must be decontaminated before being disposed of as non-hazardous waste.
 - Rinse the container thoroughly with a suitable solvent (e.g., ethanol or acetone) three times.
 - Collect the rinsate as hazardous liquid waste in a separate, properly labeled container.
 - Allow the container to air dry completely in a fume hood.
- Disposal of Rinsed Containers: Once triple-rinsed and dry, deface or remove the original label and dispose of the container in the regular laboratory glass or plastic recycling, as

appropriate.

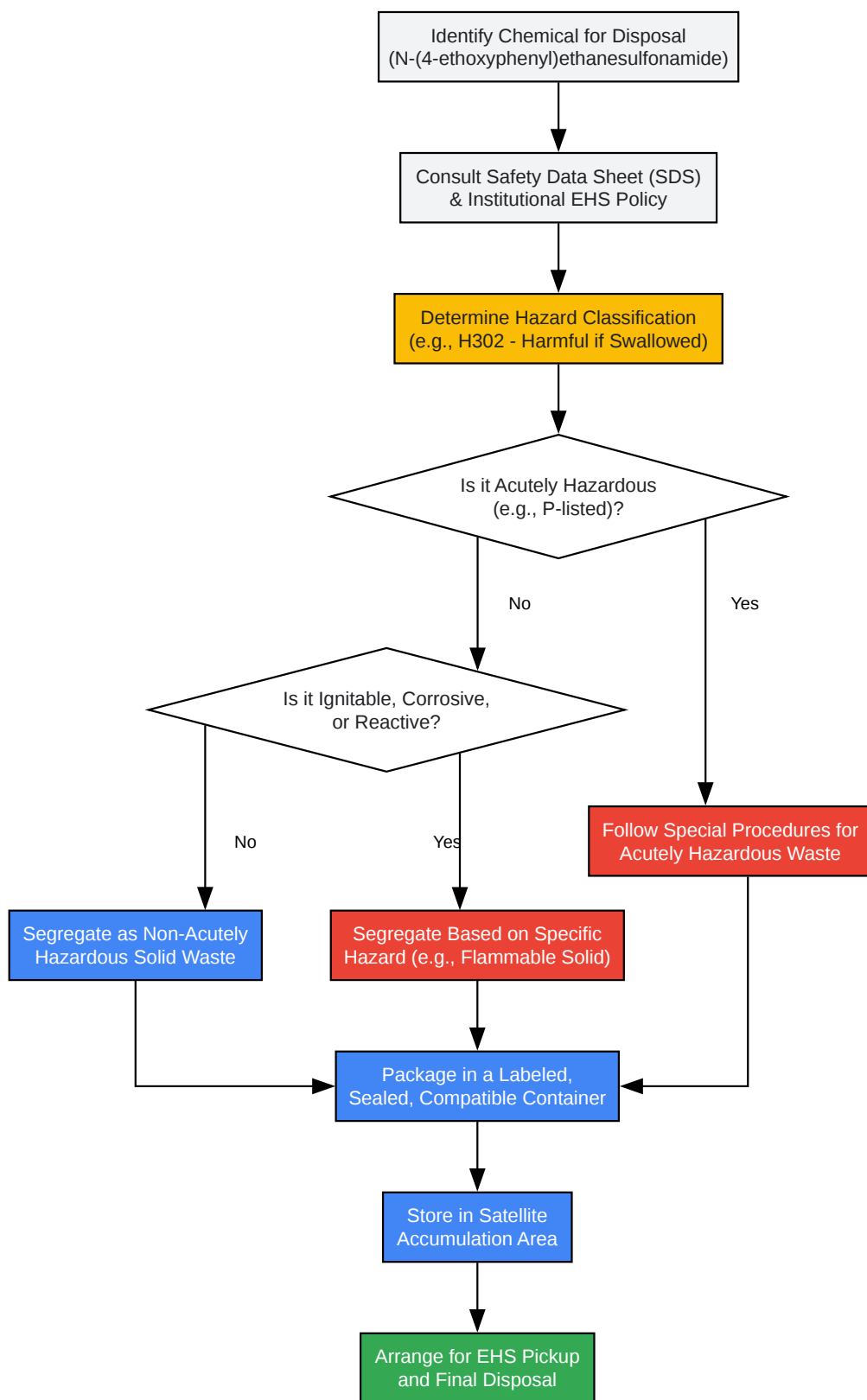
- Contaminated Labware: Disposable labware (e.g., weighing boats, contaminated gloves) should be placed in the solid hazardous waste container. Non-disposable glassware should be decontaminated using the triple rinse procedure.

5. Final Disposal:

- Arrange for the collection of the sealed and labeled hazardous waste container through your institution's EHS department or licensed hazardous waste disposal contractor.
- Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

Chemical Disposal Workflow

The following diagram illustrates the general decision-making process for the disposal of a laboratory chemical.



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Caption: Workflow for laboratory chemical waste disposal.

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